

# CAS number 513-77-9 properties and uses

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## Compound of Interest

Compound Name: Barium carbonate, CP

Cat. No.: B147902

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An In-depth Technical Guide to Barium Carbonate (CAS No. 513-77-9)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Barium carbonate, identified by CAS number 513-77-9, is an inorganic compound with the chemical formula  $\text{BaCO}_3$ .<sup>[1]</sup> It is a white, odorless, and tasteless powder that occurs naturally as the mineral witherite.<sup>[2][3]</sup> While insoluble in water, it is soluble in most acids, with the notable exception of sulfuric acid.<sup>[4][5]</sup> This compound is one of the most significant barium compounds in commercial use, serving as a key precursor for the synthesis of other barium-containing materials and finding extensive application across various industries.<sup>[1][6]</sup>

## Physicochemical Properties

Barium carbonate is a dense, white powder.<sup>[2]</sup> Its fundamental physical and chemical characteristics are summarized below.

Table 1: General Physicochemical Properties of Barium Carbonate

Property	Value	Source(s)
CAS Number	513-77-9	[7]
Molecular Formula	BaCO <sub>3</sub>	[1]
Molecular Weight	197.34 g/mol	[4][8]
Appearance	White crystalline powder/solid	[4][9]
Density	4.275 - 4.43 g/cm <sup>3</sup>	[4][8]
Melting Point	811 °C (1,492 °F; 1,084 K) (Polymorphic transformation)	[1]
Boiling Point	1,450 °C (2,640 °F; 1,720 K) (Decomposes from 1,360 °C)	[1][2]
Refractive Index (n <sub>D</sub> )	1.676	[1]
Hardness (Mohs)	3.50	[10]

## Solubility

Barium carbonate is poorly soluble in water, a key characteristic influencing its applications and handling.[1][11] Its solubility is slightly affected by temperature and significantly by the presence of acids or carbon dioxide-infused water.[4][12]

Table 2: Solubility of Barium Carbonate

Solvent	Solubility	Temperature	Source(s)
Water	16 mg/L	8.8 °C	<a href="#">[1]</a>
22 mg/L	18 °C	<a href="#">[1]</a>	
24 mg/L	20 °C	<a href="#">[1]</a>	
Acids (HCl, HNO <sub>3</sub> , Acetic Acid)	Soluble (decomposes)	Ambient	<a href="#">[2]</a> <a href="#">[4]</a>
Sulfuric Acid	Insoluble	Ambient	<a href="#">[4]</a>
Ammonium Chloride/Nitrate Solutions	Soluble	Ambient	<a href="#">[4]</a> <a href="#">[12]</a>
Carbon Dioxide-Water	Slightly Soluble (1:1000)	Ambient	<a href="#">[4]</a> <a href="#">[12]</a>
Alcohol	Soluble	Ambient	<a href="#">[10]</a>

## Thermal Properties and Crystal Structure

Barium carbonate undergoes phase transitions at elevated temperatures before decomposing. [\[12\]](#)[\[13\]](#) It initially exists in an orthorhombic crystal structure, similar to aragonite.[\[13\]](#)[\[14\]](#)

Table 3: Thermal and Structural Properties of Barium Carbonate

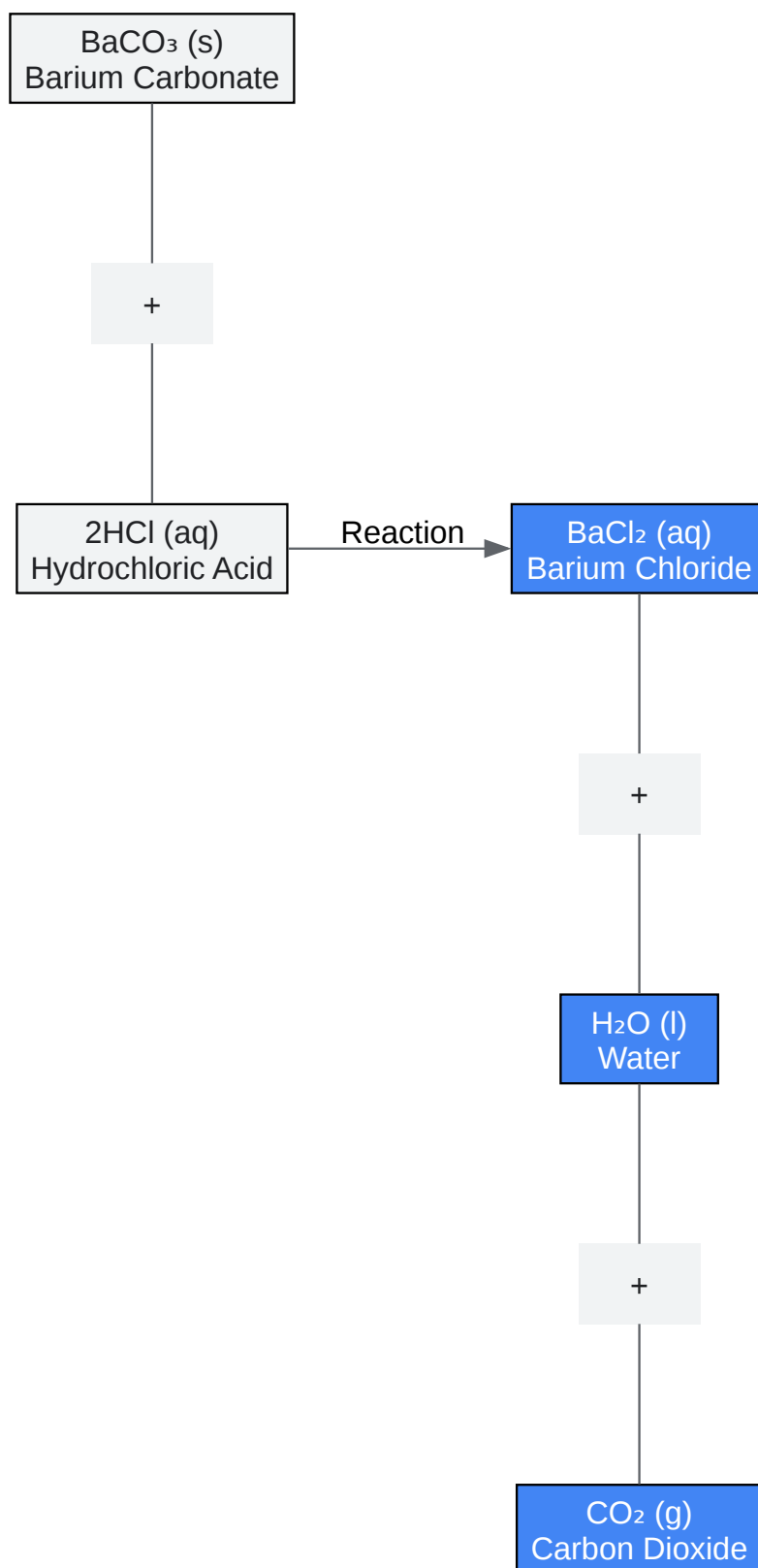
Property	Value	Source(s)
Thermal Decomposition	Begins at ~1025°C, significant at 1360-1450°C	[2][12][15]
Phase Transition ( $\alpha$ to $\beta$ )	811 °C (Orthorhombic to Trigonal)	[13]
Phase Transition ( $\beta$ to $\gamma$ )	940 °C (Trigonal to Cubic)	[13]
Crystal System (Ambient)	Orthorhombic (Pnma space group)	[13][14]
Lattice Parameters (a, b, c)	a = 5.3103 Å, b = 8.9122 Å, c = 6.4365 Å	[13]

## Key Chemical Reactions

Barium carbonate serves as a versatile precursor for other barium compounds primarily through its reaction with acids and its thermal decomposition.

### Reaction with Acids

Barium carbonate reacts with acids like hydrochloric acid to form soluble barium salts, water, and carbon dioxide gas.[1][11] This reaction is a common route to synthesize various barium compounds.[2][16]

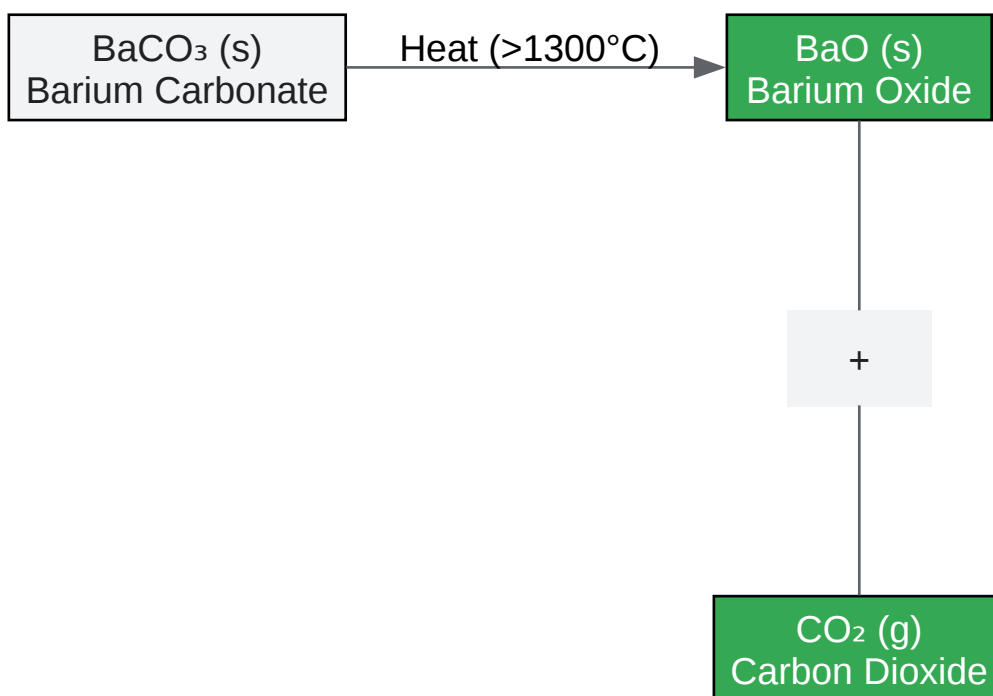


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Caption: Reaction of Barium Carbonate with Hydrochloric Acid.

## Thermal Decomposition

Upon heating to high temperatures, barium carbonate decomposes into barium oxide (BaO) and carbon dioxide.[2][12] This is a primary method for producing barium oxide.[10]



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Caption: Thermal Decomposition of Barium Carbonate.

## Experimental Protocols: Synthesis

Commercial production of barium carbonate is primarily achieved from barium sulfide (BaS), which is in turn produced from the mineral barite (BaSO<sub>4</sub>). Two main methods are employed.

### Carbonation Method

This is the more common industrial process for producing high-purity barium carbonate.[1][16]

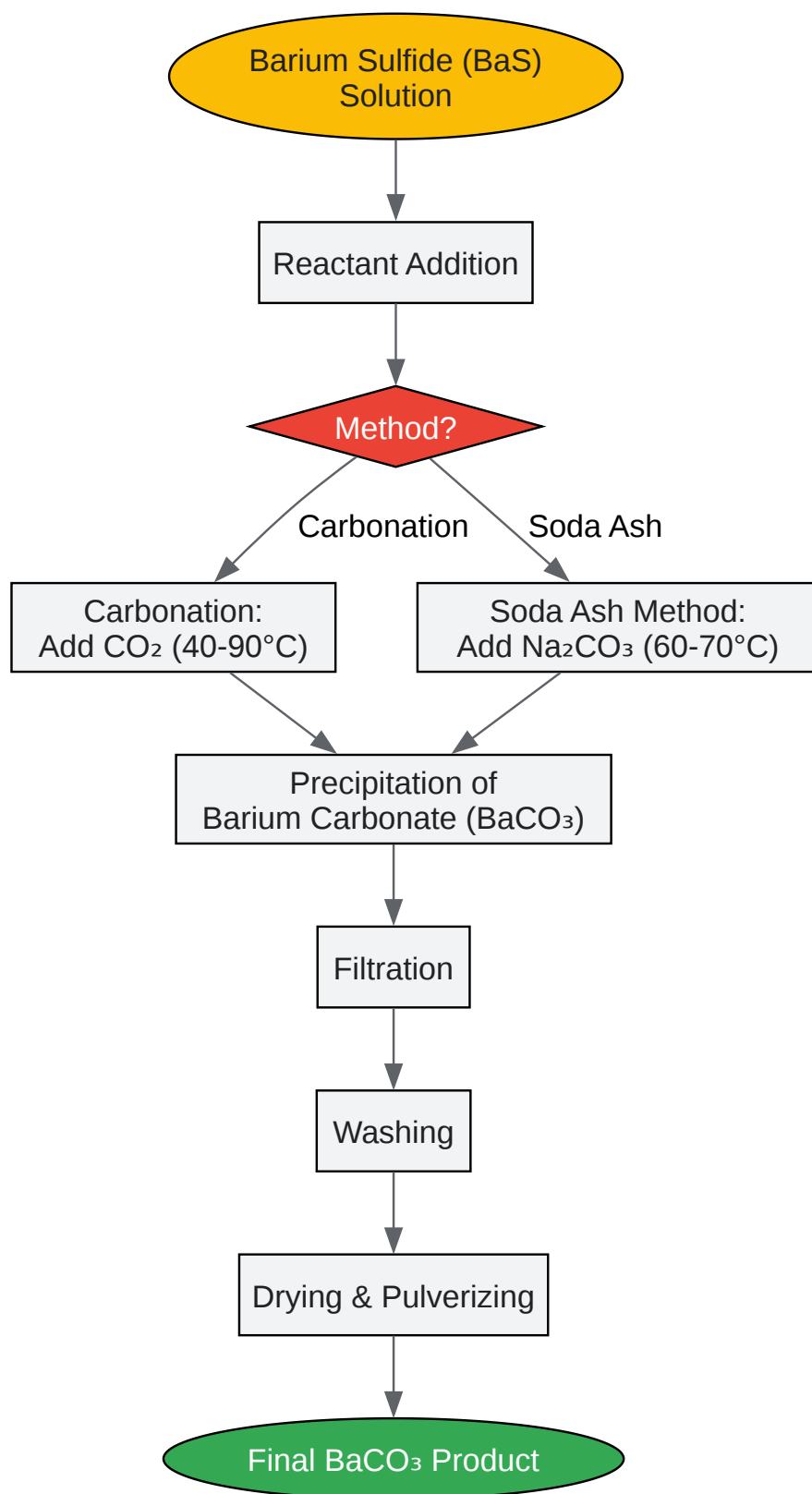
- Objective: To synthesize barium carbonate via the reaction of barium sulfide with carbon dioxide.
- Materials: Barium sulfide (BaS) solution, Carbon Dioxide (CO<sub>2</sub>) gas, Water (H<sub>2</sub>O).

- Procedure:
  - A solution of barium sulfide is prepared.[9]
  - Carbon dioxide gas is passed through the BaS solution at a controlled temperature of 40 to 90 °C.[1][3]
  - Barium carbonate precipitates out of the solution as a solid slurry, while hydrogen sulfide gas is released as a byproduct.[9][16] The reaction is:  $\text{BaS} + \text{CO}_2 + \text{H}_2\text{O} \rightarrow \text{BaCO}_3\downarrow + \text{H}_2\text{S}\uparrow$ . [9]
  - The resulting  $\text{BaCO}_3$  slurry undergoes filtration to separate the solid product.[16]
  - The filtered cake is washed to remove impurities.[9]
  - The purified barium carbonate is then dried (e.g., at 300°C) and pulverized to obtain the final powder product.[9]

## Soda Ash Method

This method involves treating barium sulfide with sodium carbonate (soda ash).[1]

- Objective: To synthesize barium carbonate via a double displacement reaction.
- Materials: Barium sulfide (BaS), Sodium carbonate ( $\text{Na}_2\text{CO}_3$ ), Water.
- Procedure:
  - An aqueous solution of barium sulfide is prepared.
  - The solution is treated with sodium carbonate at a temperature of 60 to 70 °C.[1][3]
  - A precipitation reaction occurs:  $\text{BaS} + \text{Na}_2\text{CO}_3 \rightarrow \text{BaCO}_3\downarrow + \text{Na}_2\text{S}$ .
  - The precipitated barium carbonate is then filtered, washed, and dried, similar to the carbonation method.



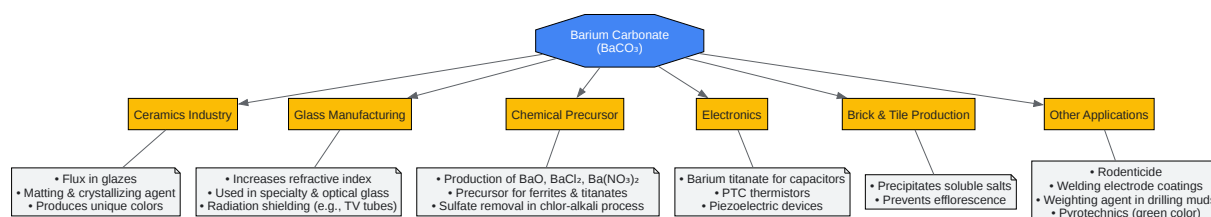
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Caption: Commercial Production Workflow for Barium Carbonate.



## Uses and Applications

Barium carbonate is a critical material in numerous industrial and research applications due to its chemical properties.



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Caption: Major Applications of Barium Carbonate.

- **Ceramics Industry:** It is widely used as an ingredient in ceramic glazes where it acts as a flux, a matting agent, and a crystallizing agent.<sup>[1]</sup> It combines with coloring oxides to produce unique colors not easily achievable by other means.<sup>[1][9]</sup>
- **Glass Manufacturing:** In specialty glass production, it increases the refractive index and brilliance.<sup>[9]</sup> It was historically used in the glass for cathode ray television screens to block X-ray emissions.<sup>[10]</sup>
- **Chemical Precursor:** Barium carbonate is a common precursor to other barium-containing compounds such as ferrites and barium titanate ( $\text{BaTiO}_3$ ), which is used for manufacturing multilayer ceramic capacitors.<sup>[1][17]</sup> It is also used to produce barium oxide and peroxide.<sup>[8]</sup><sup>[9]</sup>

- **Brick, Tile, and Pottery:** It is added to clays to precipitate soluble salts like calcium and magnesium sulfates that cause efflorescence, an undesirable white powdery deposit on the surface of fired bricks.[1]
- **Electronics:** The compound is a key component in the production of electronic ceramics, capacitors, and PTC thermistors.[9][17]
- **Other Uses:** It is an ingredient in some rodenticides, although this use is controversial due to its toxicity.[9] It is also used in oil drilling, photography, and as a coating for welding electrodes.[9][18][19]

## Safety and Handling

Barium carbonate is toxic by ingestion.[4][5] Upon ingestion, it reacts with gastric acid (HCl) to form soluble barium chloride, which is acutely poisonous.[2][18]

- **Handling:** Use personal protective equipment (PPE), including gloves, safety glasses, and respiratory protection to avoid dust inhalation.[20][21] Ensure adequate ventilation and avoid creating dust.[7][18]
- **First Aid (Ingestion):** If swallowed, rinse the mouth with water (if the person is conscious) and seek immediate medical attention.[18][20][22] A soluble sulfate solution, such as magnesium or sodium sulfate, may be administered to precipitate the barium as inert barium sulfate.[2][18]
- **Storage:** Store in a dry, well-ventilated place in a tightly closed container, away from acids.[18][23]
- **Disposal:** Should not be released into the environment.[18] To neutralize for disposal, it can be reacted with sulfuric acid to form the inert and highly insoluble barium sulfate.[2]

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